

Application Notes and Protocols for Dolasetron Mesylate Powder

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Compound of Interest

Compound Name: Anzemet
CAS No.: 139014-62-3
Cat. No.: B8814610

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the dissolution and handling of dolasetron mesylate powder for research and development applications. The following protocols and data are intended to ensure accurate and reproducible experimental outcomes.

Dolasetron mesylate is a selective serotonin 5-HT₃ receptor antagonist used as an antiemetic and antinauseant agent.^{[1][2]} It is a white to off-white powder.^{[1][3][4][5]} Proper dissolution and handling are critical for maintaining its stability and efficacy in experimental settings.

Physicochemical Properties

Dolasetron mesylate monohydrate has a molecular weight of 438.50 g/mol.^{[3][4][5][6]} Approximately 74% of dolasetron mesylate monohydrate is the dolasetron base.^{[1][3][4][5][6]}

Data Presentation: Solubility and Stability

The solubility and stability of dolasetron mesylate in various solvents and solutions are summarized below.

Table 1: Solubility of Dolasetron Mesylate Powder

Solvent	Solubility	Reference
Water	Very soluble (>30 mg/mL)	[7]
Methanol	Freely soluble	[7][8]
Propylene Glycol	Freely soluble	[1][3][4][5]
Dimethyl Sulfoxide (DMSO)	≥ 300 mg/mL	[9]
Ethanol	Slightly soluble	[1][3][4][5]
Normal Saline	Slightly soluble	[1][3][4][5]
Chloroform	Slightly soluble	[7][8]
Hexane	Insoluble	[7][8]

Table 2: Stability of Dolasetron Mesylate in Solution

Solution	Concentration	Storage Temperature	Stability	Reference
0.9% Sodium Chloride	10 mg/mL	4°C or 23°C	At least 96.1% of initial concentration for 31 days	[10]
5% Dextrose in Water	10 mg/mL	4°C or 23°C	At least 96.1% of initial concentration for 31 days	[10]
Oral liquid with Ora-Plus and strawberry syrup	10 mg/mL	3-5°C or 23-25°C	At least 98% of initial concentration for 90 days	[11][12]
Oral liquid with Ora-Plus and Ora-Sweet	10 mg/mL	3-5°C or 23-25°C	At least 98% of initial concentration for 90 days	[11][12]
Diluted in compatible IV fluids	-	Room Temperature	24 hours	[3]
Diluted in compatible IV fluids	-	Refrigerated	48 hours	[3]
Stock Solution in DMSO	-	-80°C	6 months	[9]
Stock Solution in DMSO	-	-20°C (protect from light)	1 month	[9]

Experimental Protocols

Protocol for Preparation of a Dolasetron Mesylate Aqueous Stock Solution

This protocol describes the preparation of a 10 mg/mL stock solution in water.

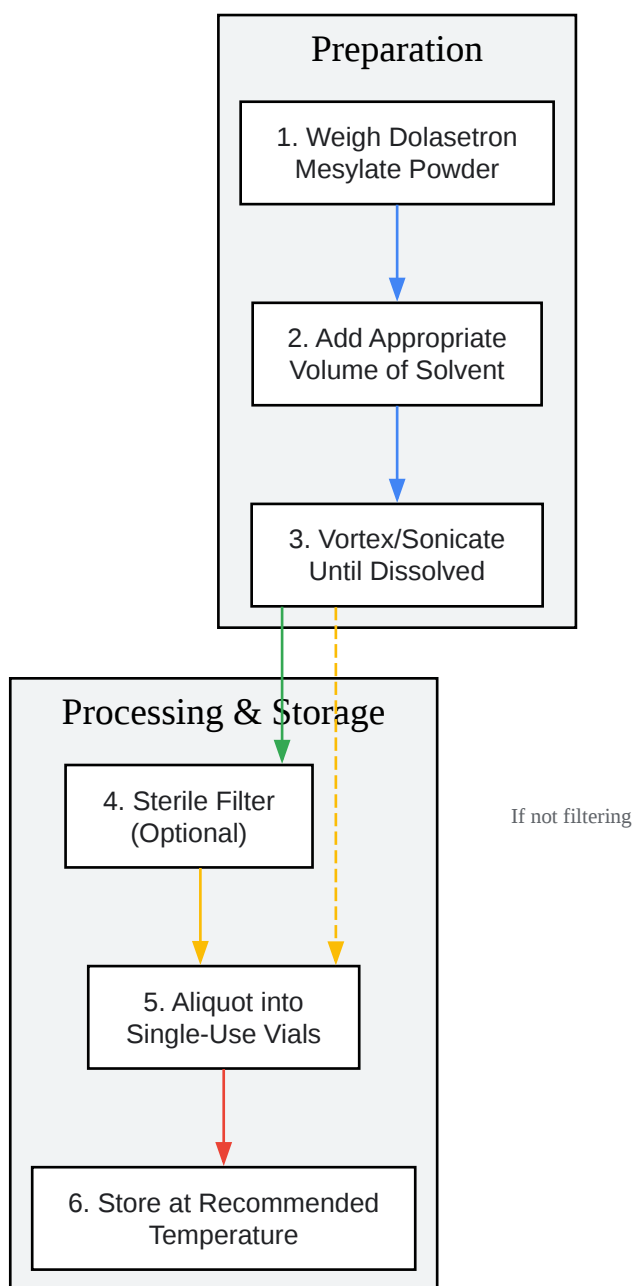
Materials:

- Dolasetron mesylate powder
- Sterile, deionized or distilled water
- Sterile conical tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Sterile filters (0.22 μ m) and syringes

Procedure:

- **Weighing:** Accurately weigh the desired amount of dolasetron mesylate powder using a calibrated analytical balance. For a 10 mg/mL solution, weigh 10 mg of the powder for each 1 mL of solvent.
- **Dissolution:** Add the appropriate volume of sterile water to the vial containing the powder.
- **Mixing:** Cap the vial securely and vortex thoroughly until the powder is completely dissolved. The solution should be clear and colorless.[\[10\]](#) For larger volumes or if dissolution is slow, sonication for 10-15 minutes can be used to facilitate the process.[\[13\]](#)
- **Sterilization (Optional):** If a sterile solution is required for cell culture or other sensitive applications, filter the solution through a 0.22 μ m sterile filter into a new sterile container.
- **Storage:** Store the stock solution at 2-8°C. For long-term storage, aliquoting the solution into smaller, single-use volumes is recommended to avoid repeated freeze-thaw cycles.

Experimental Workflow Diagram



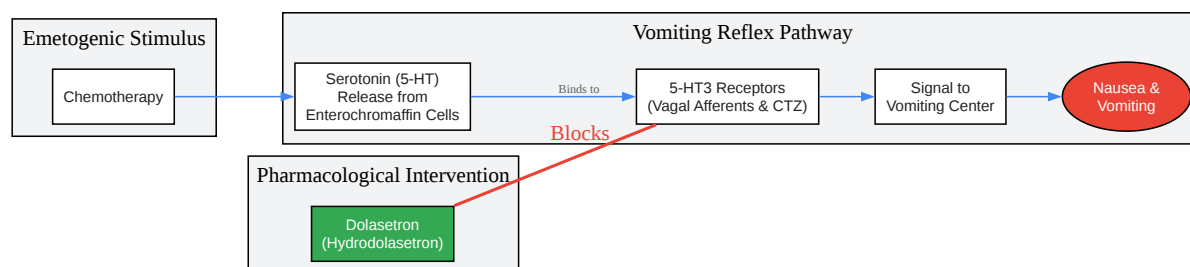
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Caption: Workflow for dissolving dolasetron mesylate powder.

Mechanism of Action: 5-HT₃ Receptor Antagonism

Dolasetron and its active metabolite, hydrodolasetron, are selective antagonists of the serotonin 5-HT₃ receptor.[3][6][7] These receptors are located on the nerve terminals of the vagus nerve in the periphery and centrally in the chemoreceptor trigger zone (CTZ) of the area postrema.[1][6][14] Chemotherapeutic agents can cause the release of serotonin from enterochromaffin cells in the small intestine.[6][14] This released serotonin then activates 5-HT₃ receptors, initiating the vomiting reflex.[6][8] By blocking these receptors, dolasetron interrupts the signal transduction pathway that leads to nausea and vomiting.[14]

Signaling Pathway Diagram



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Caption: Dolasetron's mechanism of action via 5-HT₃ receptor antagonism.

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References

- 1. Dolasetron | C₁₉H₂₀N₂O₃ | CID 3033818 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. qeios.com [qeios.com]
- 3. accessdata.fda.gov [accessdata.fda.gov]

- [4. accessdata.fda.gov \[accessdata.fda.gov\]](https://accessdata.fda.gov)
- [5. DailyMed - ANZEMET- dolasetron mesylate tablet, film coated \[dailymed.nlm.nih.gov\]](https://dailymed.nlm.nih.gov)
- [6. accessdata.fda.gov \[accessdata.fda.gov\]](https://accessdata.fda.gov)
- [7. pdf.hres.ca \[pdf.hres.ca\]](https://pdf.hres.ca)
- [8. pdf.hres.ca \[pdf.hres.ca\]](https://pdf.hres.ca)
- [9. medchemexpress.com \[medchemexpress.com\]](https://medchemexpress.com)
- [10. Stability of Dolasetron Mesylate in 0.9% Sodium Chloride and 5% Dextrose in Water | Canadian Journal of Hospital Pharmacy \[cjhp-online.ca\]](#)
- [11. Stability of dolasetron in two oral liquid vehicles - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [12. academic.oup.com \[academic.oup.com\]](https://academic.oup.com)
- [13. iajps.com \[iajps.com\]](https://iajps.com)
- [14. What is the mechanism of Dolasetron Mesylate? \[synapse.patsnap.com\]](https://synapse.patsnap.com)
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